

Confirming the Structure of Biosynthetic 2-Hydroxygentamicin A3: A Comparative Guide

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Compound of Interest

Compound Name: 2-Hydroxygentamicin A3

Cat. No.: B15563011

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the biosynthetic **2-hydroxygentamicin A3** and its parent compound, gentamicin A3. The structural confirmation of **2-hydroxygentamicin A3** is primarily inferred from studies on the 2-hydroxygentamicin C complex, produced through mutational biosynthesis. This document summarizes the available data, outlines the biosynthetic pathways, and provides detailed experimental protocols to facilitate further research in this area.

Structural Comparison

Gentamicin A3 and **2-hydroxygentamicin A3** are aminoglycoside antibiotics sharing a common core structure. The key distinction lies in the substitution at the C-2 position of the 2-deoxystreptamine (2-DOS) ring. In gentamicin A3, this position is occupied by an amino group, whereas in **2-hydroxygentamicin A3**, it is a hydroxyl group. This modification is a direct result of precursor-directed mutational biosynthesis.

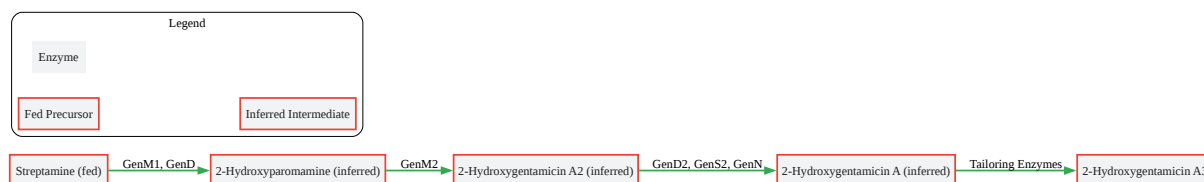
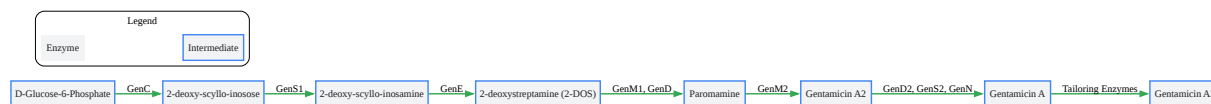
Feature	Gentamicin A3	2-Hydroxygentamicin A3 (inferred)
Aminocyclitol Core	2-deoxystreptamine	Streptamine
Substitution at C-2	Amino group (-NH ₂)	Hydroxyl group (-OH)
Molecular Formula	C ₁₈ H ₃₆ N ₄ O ₁₀	C ₁₈ H ₃₅ N ₃ O ₁₁
Molecular Weight	468.5 g/mol	469.5 g/mol

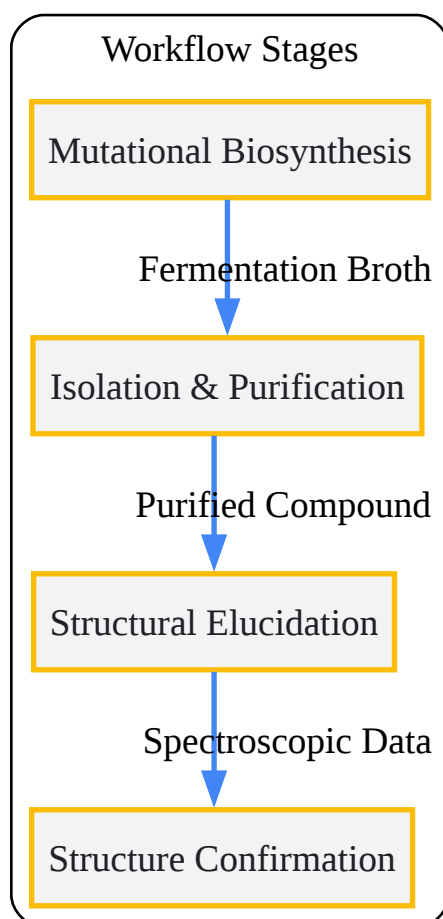
Biosynthetic Pathways

The biosynthesis of gentamicin A3 follows a well-established pathway in *Micromonospora purpurea*. The production of **2-hydroxygentamicin A3** is achieved by feeding a 2-deoxystreptamine-requiring idiopathic mutant of *M. purpurea* with streptamine, an analogue of the natural precursor.

Biosynthesis of Gentamicin A3

The biosynthesis of gentamicin A3 begins with D-glucose-6-phosphate, which is converted through a series of enzymatic steps to the central aminocyclitol core, 2-deoxystreptamine (2-DOS). This core is then glycosylated to form paromamine, a key pseudodisaccharide intermediate. Further glycosylation and modifications lead to the formation of gentamicin A2, the immediate precursor to other gentamicin A components. The final steps to gentamicin A3 involve enzymatic modifications of the terminal sugar moiety.





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